

Solubility of 2-Furoyl Chloride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **2-Furoyl chloride**

Cat. No.: **B3418778**

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Abstract

This technical guide provides a comprehensive overview of the solubility of **2-furoyl chloride** in common organic solvents. **2-Furoyl chloride** is a critical intermediate in pharmaceutical synthesis, notably in the production of drugs such as mometasone furoate[1]. Understanding its solubility and reactivity is paramount for process optimization, reaction control, and safety. This document summarizes known qualitative solubility data, outlines the compound's significant reactivity with protic solvents, and provides a generalized experimental protocol for the quantitative determination of its solubility under anhydrous conditions.

Introduction to 2-Furoyl Chloride

2-Furoyl chloride (CAS No. 527-69-5) is a furan-derived acyl chloride. It presents as a colorless to light yellow or brown liquid and is characterized by its high reactivity, which is typical for acyl chlorides[1][2][3][4]. This reactivity is the primary driver for its utility in organic synthesis, allowing it to readily participate in acylation reactions. However, its high reactivity, particularly its sensitivity to moisture, dictates its handling, storage, and solubility characteristics[2][3][5]. It is known to be corrosive and a lachrymator, causing severe skin and eye damage[1][6].

Table 1: Physical and Chemical Properties of **2-Furoyl Chloride**

Property	Value	Citations
Molecular Formula	<chem>C5H3ClO2</chem>	[1][3][5][7]
Molecular Weight	130.53 g/mol	[1][3][5][7]
Appearance	Clear yellow to brown liquid	[2][3][5]
Melting Point	-2 °C	[1][2][5]
Boiling Point	173-174 °C (at 760 mmHg)	[1][2][5]
Density	~1.324 g/mL at 25 °C	[2][5][8]
Refractive Index	n _{20/D} ~1.531	[2][5][8]
Flash Point	85 °C (185 °F)	[2][5][9]
Sensitivity	Moisture Sensitive, Hygroscopic	[2][3][5]

Solubility Profile

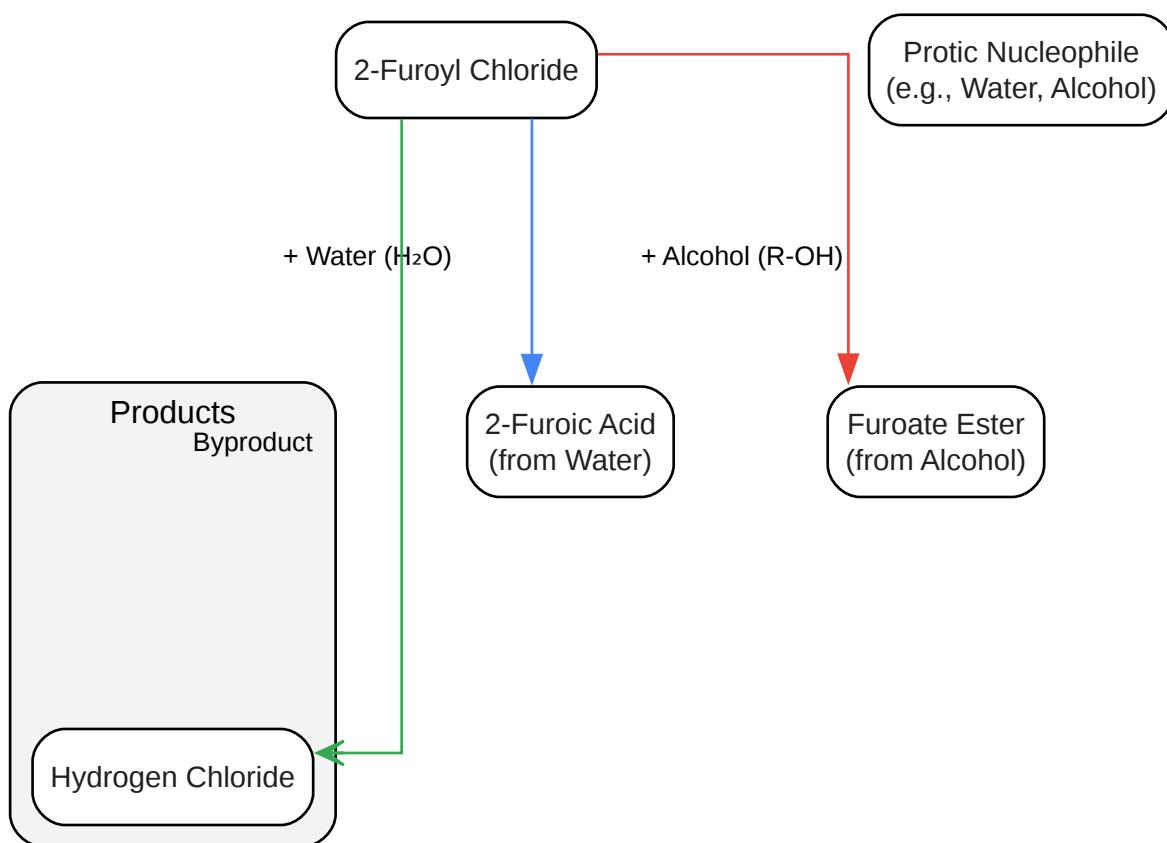
Quantitative solubility data for **2-furoyl chloride** is not readily available in published literature, a fact highlighted by multiple safety data sheets noting "No data available" for properties like water solubility[6][10]. The available information is qualitative and primarily indicates miscibility or solubility in anhydrous aprotic organic solvents.

Table 2: Qualitative Solubility of **2-Furoyl Chloride** in Various Solvents

Solvent	Solubility / Reactivity	Citations
Acetone	Soluble	[2][3][5]
Diethyl Ether	Soluble	[2][3][5]
Chloroform	Soluble	[2]
Water	Decomposes	[2][3][5][9]
Ethanol	Decomposes	[2]
Dry Organic Solvents	Generally Soluble	[11]

Reactivity in Protic Solvents

A critical consideration for researchers is that **2-furoyl chloride** does not form stable solutions in protic solvents like water, alcohols, or primary/secondary amines. Instead, it undergoes a vigorous and often exothermic nucleophilic acyl substitution reaction^{[4][11]}. This decomposition is frequently mistaken for dissolution. The reaction with water, for instance, produces 2-furoic acid and hydrochloric acid, which is responsible for the fuming appearance of the compound in moist air^[4].



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Figure 1. Reaction pathways of **2-furoyl chloride** with common protic nucleophiles.

Experimental Protocol for Solubility Determination

Due to the reactive nature of **2-furoyl chloride**, determining its solubility requires stringent anhydrous conditions and an inert atmosphere. The following is a generalized protocol for

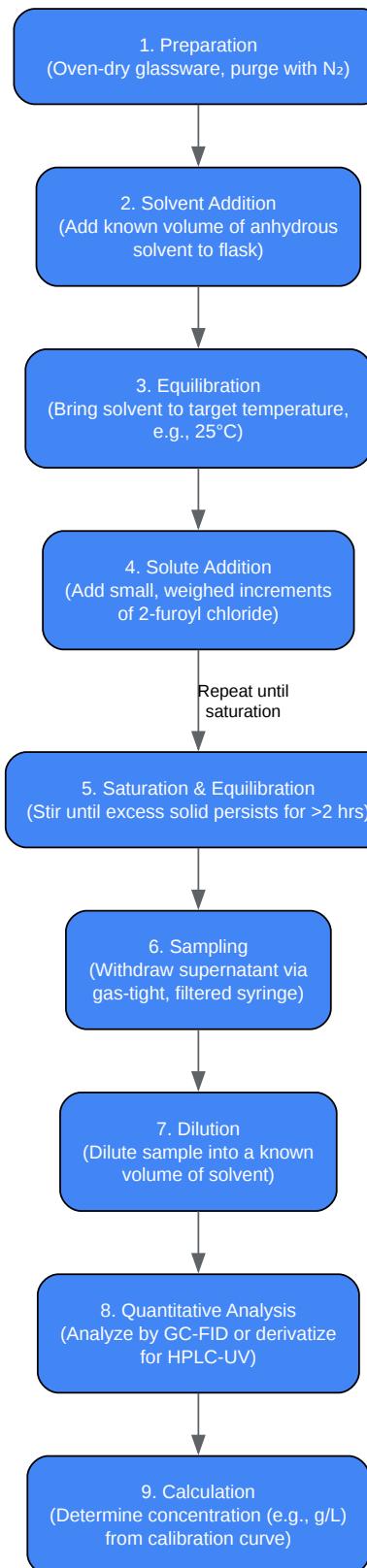
quantitatively measuring its solubility in a non-reactive organic solvent (e.g., dichloromethane, toluene, anhydrous acetone).

4.1. Materials and Equipment

- **2-furoyl chloride** ($\geq 98\%$ purity)
- Anhydrous organic solvent of choice
- Oven-dried glassware (flasks, syringes, filters)
- Inert gas supply (Nitrogen or Argon) with manifold
- Magnetic stirrer and stir bars
- Temperature-controlled bath
- Gas-tight syringes and needles
- $0.2\ \mu\text{m}$ PTFE syringe filters
- Analytical balance
- Quantitative analysis instrumentation (e.g., GC-FID or HPLC-UV after derivatization)

4.2. Experimental Workflow

The workflow below outlines the key steps for accurate solubility determination.

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